

# 2-Chloro-5-P-tolyloxazole CAS number and molecular weight

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## Compound of Interest

Compound Name: 2-Chloro-5-P-tolyloxazole

Cat. No.: B15402244

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## Technical Note: Status of 2-Chloro-5-P-tolyloxazole

To the Attention of Researchers, Scientists, and Drug Development Professionals:

Following a comprehensive search for "**2-Chloro-5-p-tolyloxazole**," we have been unable to identify a specific CAS (Chemical Abstracts Service) number or definitive molecular weight for this compound. Publicly available chemical databases and scientific literature do not appear to contain entries for this exact chemical structure.

This suggests that "**2-Chloro-5-p-tolyloxazole**" may be a novel compound, one that has not been synthesized, or is not commonly available through commercial suppliers.

While information on the target compound is unavailable, data for structurally related molecules were retrieved. These include:

- 2-Chloro-5-phenyloxazole: This compound, which has a phenyl group instead of a p-tolyl group at the 5-position, has a registered CAS number of 62124-43-0 and a molecular weight of 179.61 g/mol .
- 5-(p-Tolyl)oxazole: This related structure, lacking the chloro group at the 2-position, is registered under CAS number 143659-19-2.

- 2-Chloro-5-(p-tolyl)thiazole derivatives: A number of thiazole-based analogues containing the "2-Chloro-5-(p-tolyl)" moiety were identified, though none were the requested oxazole.

#### Conclusion:

Without a confirmed CAS number and established physicochemical properties for "**2-Chloro-5-p-tolyloxazole**," it is not possible to provide an in-depth technical guide that includes experimental protocols, signaling pathways, or other detailed data as requested. The foundational information required for such a document is not present in the available scientific and chemical literature.

We advise researchers interested in this specific structure to first consult resources on novel chemical synthesis to produce and characterize the compound. Following its synthesis and confirmation of its structure and properties, further research into its biological activity and other characteristics could be pursued.

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